

# An In-depth Technical Guide to the Synthesis of Benzofenap

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## Compound of Interest

Compound Name: **Benzofenap**

Cat. No.: **B1666592**

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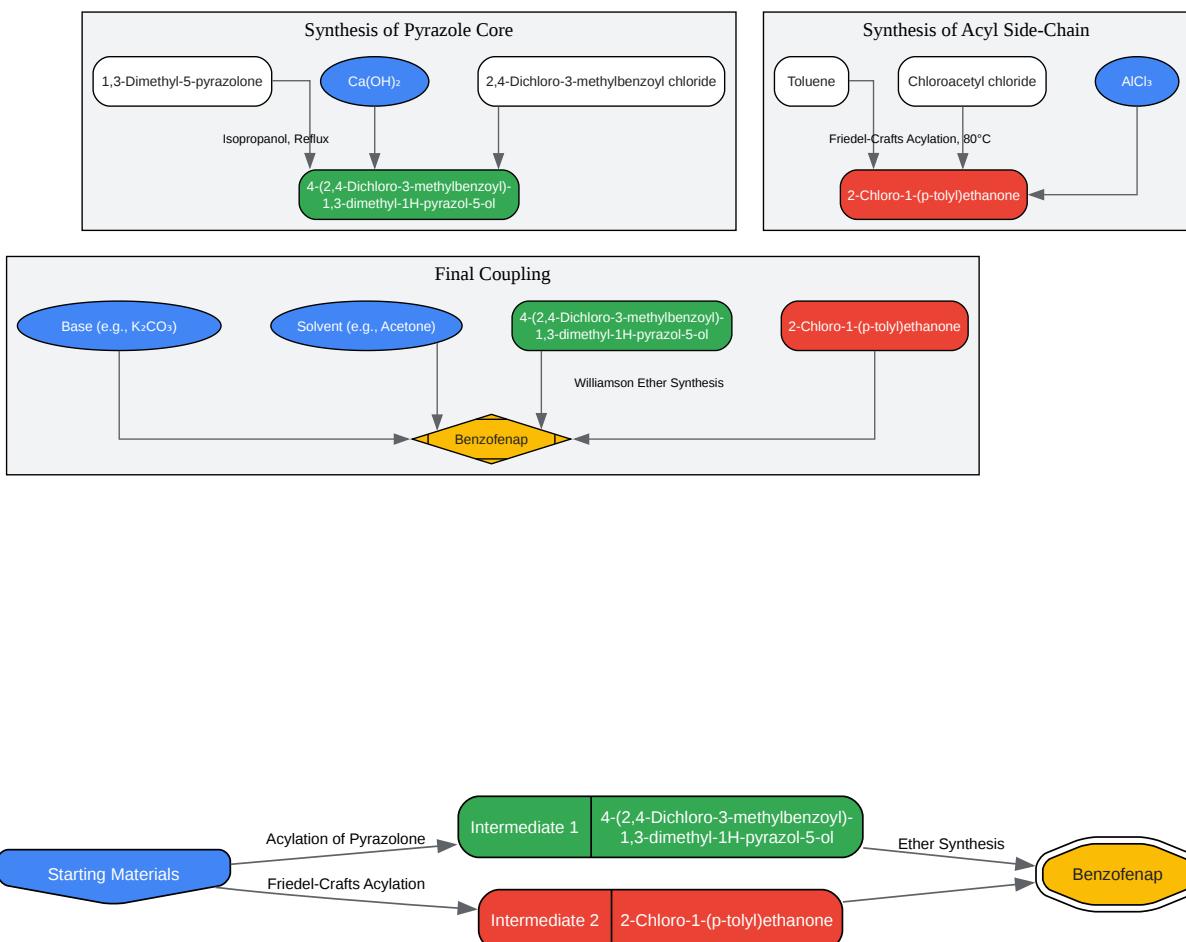
This technical guide provides a detailed overview of a viable synthetic pathway for **Benzofenap**, a significant herbicide. The synthesis involves the preparation of two key intermediates: a substituted pyrazole core and an acyl side-chain, followed by their subsequent coupling. This document outlines the experimental protocols for the synthesis of these intermediates and the final product, supported by quantitative data and a visual representation of the synthetic route.

## I. Overview of the Synthetic Pathway

The synthesis of **Benzofenap**, with the IUPAC name 2-[[4-(2,4-dichloro-3-methylbenzoyl)-1,3-dimethyl-1H-pyrazol-5-yl]oxy]-1-(4-methylphenyl)ethan-1-one, can be strategically divided into three main stages:

- Synthesis of the Pyrazole Core: Preparation of 4-(2,4-dichloro-3-methylbenzoyl)-1,3-dimethyl-1H-pyrazol-5-ol.
- Synthesis of the Acyl Side-Chain: Preparation of 2-chloro-1-(p-tolyl)ethanone.
- Final Coupling Reaction: Etherification of the pyrazole core with the acyl side-chain to yield **Benzofenap**.

The overall synthetic scheme is depicted in the workflow diagram below.



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